

Spectroscopic Profiling of Benzeneacetamide, N-methoxy: A Comparative Guide

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Compound of Interest

Compound Name: Benzeneacetamide, N-methoxy-

CAS No.: 112403-78-8

Cat. No.: B8766666

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Executive Summary & Compound Identity

Benzeneacetamide, N-methoxy- (CAS: 78376-59-7) is a specialized hydroxamic acid ether used primarily as a Directing Group (DG) in transition-metal catalyzed C–H activation (e.g., Rh(III)-catalyzed annulations). Unlike standard amides, the N-methoxy moiety imparts unique electronic properties, enabling "chameleon-like" reactivity where the amide can act as both a directing group and an internal oxidant.

Correct structural validation is critical because this compound is often synthesized alongside or compared with:

- Benzeneacetamide (Primary amide precursor).
- N-Methoxy-N-methyl-2-phenylacetamide (The "Weinreb Amide" analog).
- N-(2-Methoxyphenyl)acetamide (An isomeric anilide impurity).

Core Chemical Structure[1][2]

- IUPAC Name:

-Methoxy-2-phenylacetamide^[1]

- Formula:

- SMILES: CO[NH]C(=O)Cc1ccccc1

Experimental Protocol for Optimal Resolution

To distinguish the labile N-H proton and resolve potential rotamers, specific acquisition parameters are required.

Sample Preparation Strategy

- Solvent Selection:
 - DMSO-d6 (Recommended): Essential for observing the Amide N-H signal, which is often broadened or invisible in CDCl₃ due to rapid exchange. DMSO also stabilizes the dominant Z-conformer, simplifying the spectrum.
 - CDCl₃: Acceptable for carbon backbone assignment but may cause the N-H peak to merge with the baseline.
- Concentration: 10–15 mg in 0.6 mL solvent. High concentrations may induce dimerization via H-bonding, shifting the N-H signal downfield.
- Temperature: Run at 298 K (25°C).
 - Note: If peaks appear broadened (humps), this indicates restricted rotation around the C(O)–N bond. Heating to 323 K (50°C) will coalesce rotamers into sharp averages.

Comparative ¹H NMR Interpretation

The proton spectrum of N-methoxybenzeneacetamide is defined by the diagnostic N-OMe singlet and the Benzylic methylene group.

Data Table: Chemical Shift Assignments (DMSO-d6, 400 MHz)

Signal	Chemical Shift (, ppm)	Multiplicity	Integral	Assignment	Diagnostic Notes
1	11.10 - 11.30	br s	1H	N-H	Highly diagnostic. Significantly downfield compared to primary amides (~7.5 ppm) due to the electron-withdrawing oxygen on nitrogen.
2	7.20 - 7.35	m	5H	Ar-H	Typical phenyl pattern. Often overlaps; integration confirms the mono-substituted ring.
3	3.65 - 3.75	s	3H	N-OCH	CRITICAL IDENTIFIER. Distinct from ester O-Me (~3.6) and ether O-Me (~3.3). The attachment to Nitrogen deshields this signal.

4	3.35 - 3.45	s	2H	Ph-CH	Benzylic protons. Upfield of the N-OMe signal.
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Comparative Analysis: Distinguishing Analogs

Feature	N-Methoxybenzeneacetamide (Target)	Benzeneacetamide (Parent)	N-Methoxy-N-methyl... (Weinreb)
N-H Signal	11.2 (1H)	6.8 & 7.4 (2H, broad)	Absent
N-Me Signal	Absent	Absent	3.18 (3H, s)
N-OMe Signal	3.70 (3H, s)	Absent	3.65 (3H, s)
Rotamers	Minor/Fast Exchange	None	Prominent (Broad humps at RT)

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Technical Insight: The Weinreb amide analog often shows two sets of signals at room temperature (approx 60:40 ratio) or broad humps due to the high barrier of rotation caused by the N-Me/O-Me steric clash. The target molecule (N-H) has less steric bulk, typically resulting in a sharper spectrum dominated by the Z-isomer (trans-carbonyl).

13C NMR Spectral Interpretation

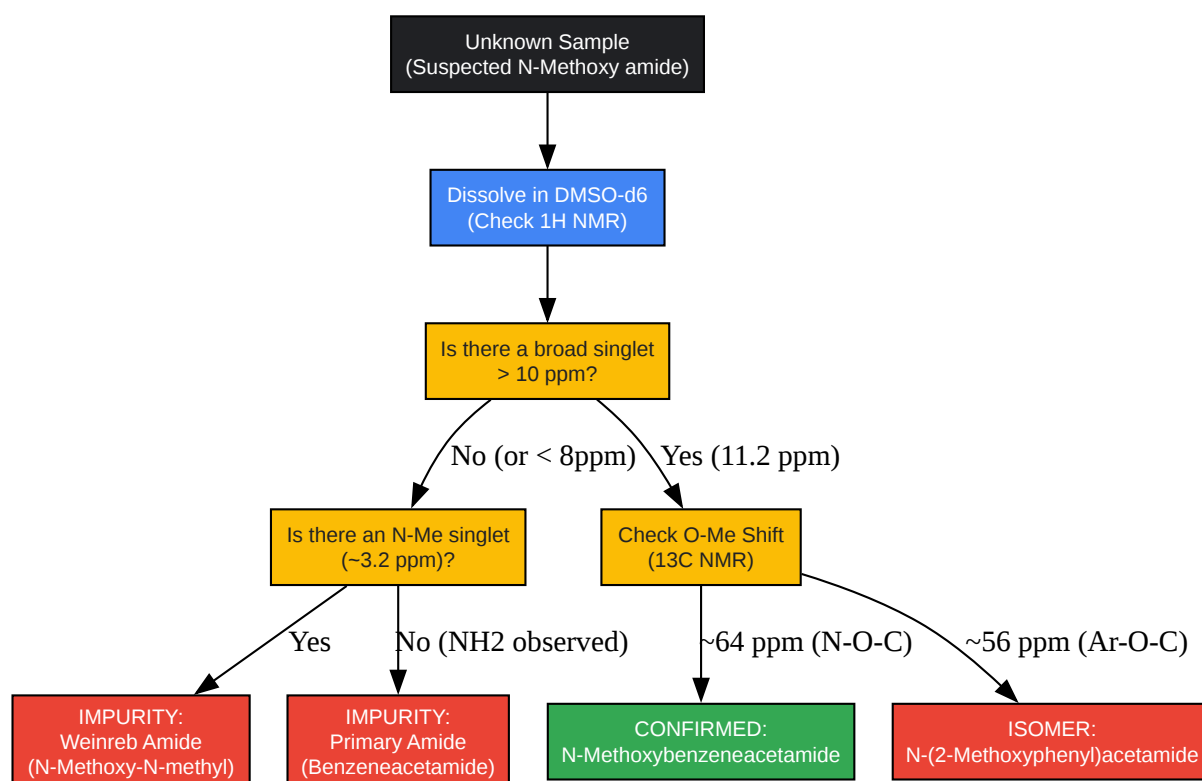
The Carbon-13 spectrum provides the definitive confirmation of the hydroxamic ether linkage.

Data Table: 13C Chemical Shifts (DMSO-d6, 100 MHz)

Signal	Shift (, ppm)	Carbon Type	Assignment	Comparison Logic
C=O	166.0 - 168.0	Quaternary	Amide Carbonyl	Similar to primary amides (172 ppm) but slightly upfield due to N-O induction.
Ar-C	135.5	Quaternary	Ipso-Phenyl	Anchor point for the aromatic ring.
Ar-C	129.0 - 128.0	CH	Ortho/Meta	Intense peaks due to symmetry (2C each).
Ar-C	126.5	CH	Para	Single intensity peak.
N-OMe	63.0 - 64.5	CH	N-O-CH	KEY DIAGNOSTIC. Significantly downfield from standard methoxy ethers (55) due to the N-O bond.
Bn-CH2	39.5 - 41.0	CH	Ph-CH -	Often obscured by DMSO solvent peaks (~39.5). Check HSQC to confirm.

Structural Validation Workflow

The following logic flow illustrates how to definitively confirm the structure and rule out common impurities using the data above.



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Figure 1: Decision tree for spectroscopic validation of N-alkoxy amides versus common synthetic byproducts.

Mechanistic Context: Why This Matters

In drug development, this molecule is not just an intermediate; it is a "privileged structure" for C-H Activation. The N-methoxy group coordinates with metals (Rh, Ru) to direct functionalization to the ortho-position of the phenyl ring.

- **Impurity Alert:** If the N-methoxy group is cleaved during synthesis (e.g., by harsh reduction), you will revert to the primary amide. The disappearance of the singlet at 3.70 ppm is the first

indicator of this degradation.

References

- Rh(III)-Catalyzed C-H Amidation:ACS Catalysis, 2019, 9, 10, 9387–9392. (Demonstrates the use of N-methoxybenzeneacetamide as a substrate/directing group).
- Weinreb Amide Rotamers:Indian Journal of Chemistry, Vol 54B, 2015, pp 77-83. (Provides comparative data on rotational barriers in N-methoxy-N-methyl systems).
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- General Amide Synthesis:Organic Syntheses, Coll. Vol. 4, p.760 (1963). (Background on phenylacetamide synthesis).

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Sources

- [1. N-Methoxy-N-methyl-2-phenylacetamide | C10H13NO2 | CID 10419762 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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